

# IUPAC name for 2-Nitrobenzenesulfonyl chloride.

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## Compound of Interest

Compound Name: 2-Nitrobenzenesulfonyl chloride

Cat. No.: B045322

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An In-depth Technical Guide to **2-Nitrobenzenesulfonyl Chloride**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2-nitrobenzenesulfonyl chloride**, a versatile reagent widely used in organic synthesis and pharmaceutical development. It covers its chemical properties, safety protocols, key applications, and detailed experimental procedures.

## Chemical Identity and Properties

**2-Nitrobenzenesulfonyl chloride**, commonly abbreviated as o-NsCl or Nosyl chloride, is an organochlorine compound featuring a sulfonyl chloride functional group substituted with a nitro group at the ortho position of the benzene ring.<sup>[1][2]</sup> Its IUPAC name is **2-nitrobenzenesulfonyl chloride** or 2-nitrobenzene-1-sulfonyl chloride.<sup>[2][3][4]</sup>

Table 1: Physicochemical Properties of **2-Nitrobenzenesulfonyl Chloride**

Property	Value	References
CAS Number	1694-92-4	<a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>6</sub> H <sub>4</sub> CINO <sub>4</sub> S	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Molecular Weight	221.62 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Off-white to pale yellow crystalline powder	<a href="#">[5]</a> <a href="#">[6]</a>
Melting Point	63-67 °C (lit.)	<a href="#">[5]</a> <a href="#">[7]</a>
Boiling Point	350.6 ± 25.0 °C (Predicted)	<a href="#">[5]</a> <a href="#">[8]</a>
Density	1.606 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[5]</a>
Solubility	Soluble in toluene, THF, dichloromethane, ethyl acetate, and DMF. Insoluble in water.	<a href="#">[5]</a> <a href="#">[8]</a> <a href="#">[9]</a>

## Safety and Handling

**2-Nitrobenzenesulfonyl chloride** is a corrosive and moisture-sensitive substance that requires careful handling.[\[1\]](#)[\[7\]](#) It can cause severe skin burns, eye damage, and respiratory irritation.[\[2\]](#)[\[7\]](#)[\[10\]](#)[\[11\]](#)

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement	References
Hazard Statements	H314	Causes severe skin burns and eye damage.	<a href="#">[2]</a>
	H302	Harmful if swallowed.	<a href="#">[2]</a>
Precautionary Statements	P260	Do not breathe dust/fume/gas/mist/vapors/spray.	
	P280	Wear protective gloves/protective clothing/eye protection/face protection.	
P303+P361+P353		IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.	
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes.	
P310		Remove contact lenses, if present and easy to do. Continue rinsing.	
		Immediately call a POISON CENTER or doctor/physician.	

#### Handling and Storage:

- Use only in a well-ventilated area, preferably under a chemical fume hood.[\[1\]](#)[\[7\]](#)

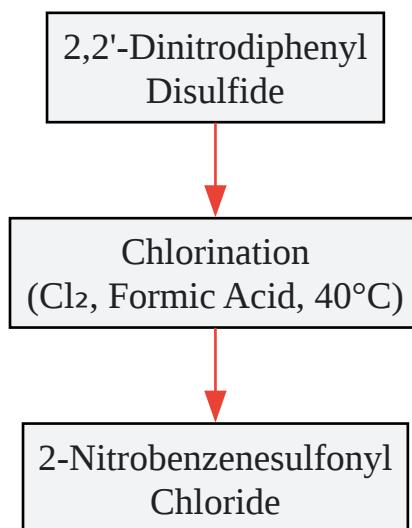
- Wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[1]
- Store in a cool, dry, well-ventilated place in a tightly sealed container under an inert atmosphere.[1][7]
- Keep away from moisture, water, strong oxidizing agents, and strong acids.[1][7]

## Core Applications in Research and Development

The reactivity of **2-nitrobenzenesulfonyl chloride**, driven by the electrophilic sulfonyl chloride and the electron-withdrawing nitro group, makes it a valuable reagent in several areas.[9]

### Amine Protection

The most prominent application is the protection of primary and secondary amines. The resulting 2-nitrobenzenesulfonamide (a "nosylamide") is stable across a wide range of reaction conditions. The key advantage of the nosyl (Ns) group over other sulfonyl protecting groups (e.g., tosyl) is its facile removal under mild, neutral conditions using a thiol nucleophile like thiophenol, which is crucial for multi-step synthesis of sensitive molecules.[9]



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